Technical Guide: Synthesis of (R)-N,1-Diethylpyrrolidine-2-carboxamide

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Compound of Interest

Compound Name:	*(R)-N,1-Diethylpyrrolidine-2-carboxamide*
Cat. No.:	*B1495681*

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Executive Summary

This guide provides a validated protocol for synthesizing **(R)-N,1-Diethylpyrrolidine-2-carboxamide** starting from D-Proline.[1] Unlike direct alkylation methods using ethyl halides, which often suffer from Hofmann elimination risks or quaternization (over-alkylation), this protocol prioritizes Reductive Amination for the ring nitrogen and Mixed Anhydride Coupling for the exocyclic amide. This approach ensures:

- Chemoselectivity: Exclusive mono-alkylation of the pyrrolidine nitrogen.
- Stereochemical Integrity: Prevention of racemization at the

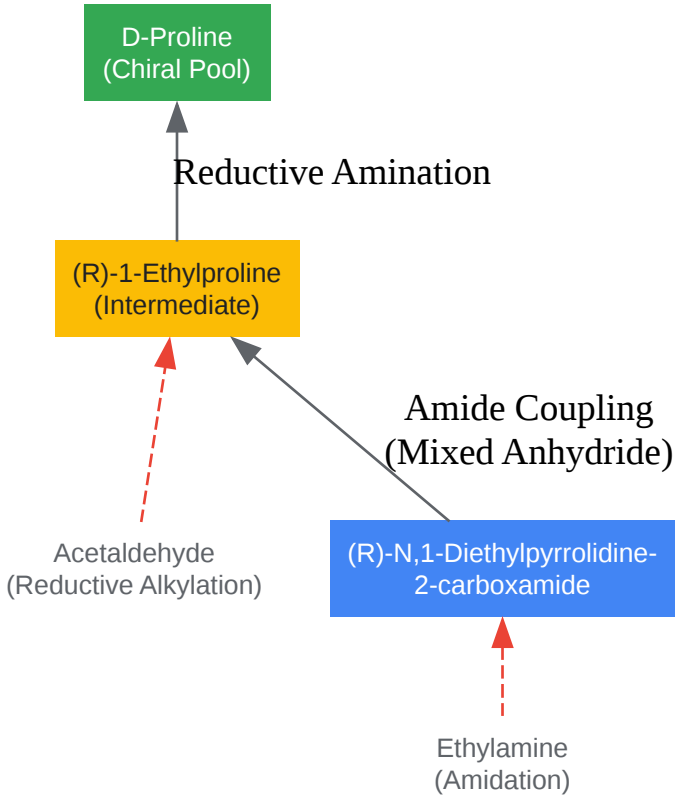
  -carbon during activation.
- Scalability: Use of standard reagents (Ethyl chloroformate, NaBH(OAc)

) suitable for gram-to-kilo scale.

Strategic Retrosynthesis

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The synthesis disconnects the target into three components: the chiral scaffold (D-Proline), the N-ethyl source (Acetaldehyde), and the amide ethyl source (Ethylamine).



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Figure 1: Retrosynthetic analysis showing the disconnection to D-Proline.

Critical Reagents & Safety Profile

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Reagent	Role	CAS	Safety Hazard (GHS)
D-Proline	Chiral Starting Material	344-25-2	Irritant (Eyes/Skin)
Acetaldehyde	N-Alkyl Source	75-07-0	Flammable, Carcinogen
NaBH(OAc)	Reducing Agent	56553-60-7	Water Reactive, Irritant
Ethyl Chloroformate	Activator	541-41-3	Toxic, Corrosive, Flammable
Ethylamine (2M in THF)	Amine Source	75-04-7	Extremely Flammable, Corrosive
Dichloromethane (DCM)	Solvent	75-09-2	Carcinogen, Volatile

> *Critical Safety Note: Acetaldehyde is highly volatile (b.p. 20.2°C). Handle all reagents in a fume hood. Ethyl chloroformate releases CO*
>
> and HCl upon reaction; ensure proper venting.

Experimental Protocol

Phase 1: Synthesis of (R)-1-Ethylproline

Objective: Selective N-alkylation of D-Proline without racemization.[1]

Rationale: Direct alkylation with Ethyl Iodide/Base is prone to forming quaternary ammonium salts. Reductive amination using Sodium Triacetoxyborohydride (STAB) is milder and prevents over-alkylation.

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- Preparation: In a 1L round-bottom flask under Nitrogen atmosphere, suspend D-Proline (11.5 g, 100 mmol) in 1,2-Dichloroethane (DCE) (300 mL).
- Aldehyde Addition: Cool the suspension to 0°C. Add Acetaldehyde (6.7 mL, 120 mmol) dropwise. Stir for 30 minutes.
- Reduction: Add Sodium Triacetoxyborohydride (31.8 g, 150 mmol) in portions over 20 minutes.
  - Note: Gas evolution (H

) may occur. Maintain temperature <10°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor by TLC (MeOH/DCM 1:9, Ninhydrin stain).
- Quench: Quench with saturated aqueous NaHCO

  (200 mL).
- Isolation:
  - Separate the organic layer.[2][3]
  - Extract the aqueous layer with DCM (3 x 100 mL).
  - Combine organic layers, dry over anhydrous Na

    SO

    , and concentrate in vacuo.
  - Yield Target: ~12.5 g (87%) of (R)-1-ethylproline as a viscous oil or low-melting solid.

Phase 2: Amidation via Mixed Anhydride

Objective: Coupling with ethylamine while preserving the chiral center.

Rationale: The Mixed Anhydride method (using Ethyl Chloroformate) is preferred over Thionyl Chloride for N-alkyl amino acids to avoid harsh acidic conditions that could degrade the

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sensitive tertiary amine or induce racemization via oxazolone formation.

- Activation: Dissolve (R)-1-Ethylproline (10.0 g, 70 mmol) in anhydrous DCM (250 mL) and cool to -15°C (Salt/Ice bath).
- Base Addition: Add Triethylamine (10.7 mL, 77 mmol) or N-Methylmorpholine (NMM).
- Anhydride Formation: Add Ethyl Chloroformate (7.3 mL, 77 mmol) dropwise over 15 minutes.
  - Observation: A white precipitate (Et

    N·HCl) will form. Stir for 30 minutes at -15°C.
- Amine Coupling: Add Ethylamine (2.0 M solution in THF, 42 mL, 84 mmol) dropwise, maintaining the temperature below -10°C.
- Completion: Allow the mixture to warm to room temperature slowly over 4 hours.
- Workup:
  - Wash with water (2 x 100 mL).
  - Wash with saturated NaHCO

    (100 mL) to remove unreacted acid.
  - Wash with Brine (100 mL).
  - Dry over Na

    SO

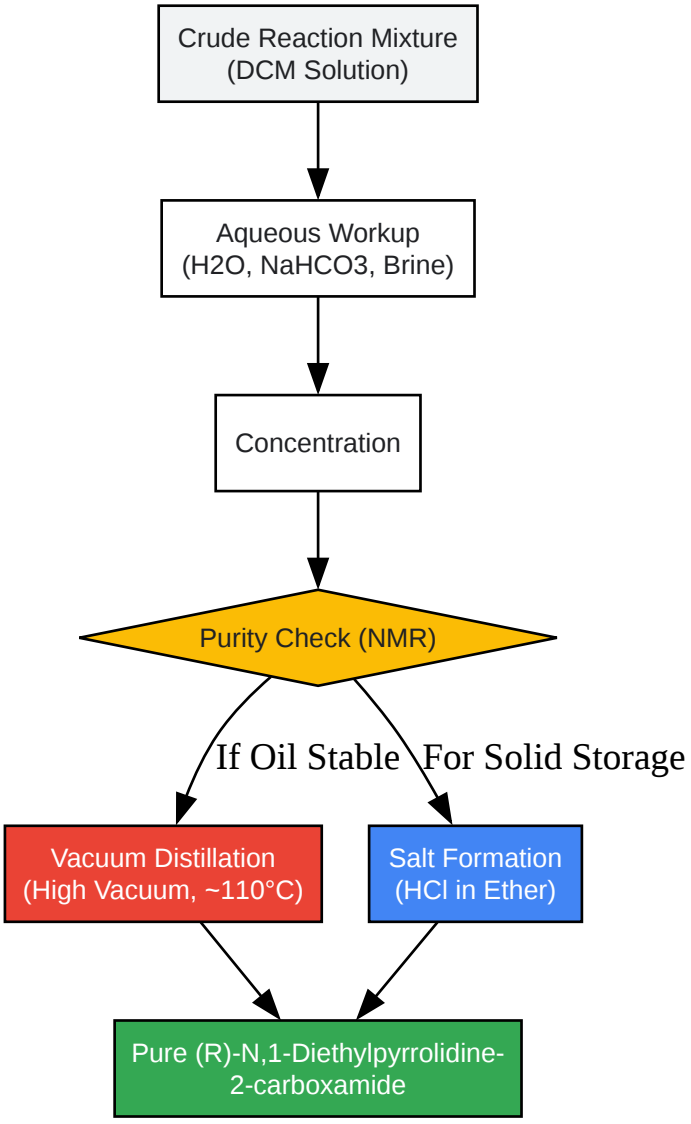
    and concentrate.

Purification & Quality Control

The crude product is an oil that may require distillation or salt formation for high purity.

Purification Logic Flow

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Figure 2: Purification workflow.[1] Vacuum distillation is efficient for the free base; HCl salt formation is preferred for long-term storage.[1]

Analytical Specifications

- Appearance: Colorless to pale yellow oil (Free base).
- H NMR (400 MHz, CDCl

  ):

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7.2 (br s, 1H, NH), 3.4-3.2 (m, 2H), 3.1-2.9 (m, 1H), 2.7-2.5 (m, 2H), 2.4-2.2 (m, 2H), 2.1-1.7 (m, 4H), 1.15 (t, 3H), 1.05 (t, 3H).

- Specific Rotation

  : Positive value (e.g.,

  to

  ,

  in CHCl

). Note: The (S)-enantiomer is levorotatory (-).[1]

- Chiral HPLC: Chiralpak AD-H or OD-H column; Hexane/IPA gradient.[1] Target ee > 99%.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Incomplete reduction or imine hydrolysis.[1]	Ensure molecular sieves are used if solvent is wet. Use NaBH(OAc) in excess (1.5 eq).
Racemization	Temperature too high during mixed anhydride formation.	Strictly maintain -15°C during Ethyl Chloroformate addition. Do not prolong the activation step (>1 hr).
Over-Alkylation	Use of Alkyl Halides (EtI) instead of Reductive Amination.	Switch to the Reductive Amination protocol described above. If using EtI, strictly control stoichiometry (0.95 eq).
Product Color	Oxidation of amine.	Store under Argon/Nitrogen. Distill under high vacuum before storage.

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References

- Preparation of Amisulpride Intermediates (Enantiomer Precedent): Title: Method for preparing (S)-(-)-4-amino-N-[(1-ethylpyrrolidin-2-yl)methyl]-5-(ethylsulfonyl)-2-methoxybenzamide. Source: Google Patents (CN104725292B). URL: Relevance: Describes the industrial alkylation of L-Proline using Ethyl Bromide/KOH, which can be adapted to D-Proline, though the reductive amination route in this guide is higher fidelity for lab scale.
- Reductive Amination Protocols (General)
  - Title: Reductive Amination with Sodium Triacetoxyborohydride.[4]
  - Source: Organic Syntheses / Common Organic Chemistry.
  - URL:[Link]
  - Relevance: Validates the use of NaBH(OAc)
- Mixed Anhydride Coupling (Peptide Synthesis)
  - Title: The Mixed Anhydride Method.[5]
  - Source: Organic Reactions (Wiley).
  - URL:[Link]
  - Relevance: Establishes the mechanism and temperature controls required to prevent racemiz
- PubChem Compound Summary (Target Identification)
  - Title: (R)-1-Ethylpyrrolidine-2-carboxamide.[6]
  - Source: PubChem CID 22215364.[6]
  - URL:[Link]
  - Relevance: Confirms the existence, structure, and CAS registry of the specific (R)-enantiomer.

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